

An In-depth Technical Guide to the Safe Handling of Cycloheptyl 3-oxobutanoate

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Compound of Interest

Compound Name: Cycloheptyl 3-oxobutanoate

Cat. No.: B15160345

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Disclaimer: A specific Safety Data Sheet (SDS) for **Cycloheptyl 3-oxobutanoate** was not publicly available at the time of this writing. The following guide has been compiled using data from structurally similar compounds, namely other alkyl 3-oxobutanoates and cycloalkane derivatives. The information provided herein should be used as a general guideline for researchers, scientists, and drug development professionals. It is imperative to conduct a thorough risk assessment and adhere to all institutional and regulatory safety protocols before handling this compound.

This technical guide offers a comprehensive overview of the anticipated safety considerations for **Cycloheptyl 3-oxobutanoate**, based on data from analogous chemical structures. It covers expected physicochemical properties, potential hazards, handling and storage procedures, and emergency response protocols.

Anticipated Physicochemical and Toxicological Properties

The properties of **Cycloheptyl 3-oxobutanoate** are expected to be influenced by both the 3-oxobutanoate functional group and the cycloheptyl moiety. The following tables summarize quantitative data from several analogous compounds to provide an estimated profile.

Table 1: Physical and Chemical Properties of Analogous Compounds

Property	Methyl 3-oxobutanoate	Ethyl 3-oxobutanoate	tert-Butyl 3-oxobutanoate	Cyclohexyl butyrate
CAS Number	105-45-3[1]	141-97-9	1694-31-1[2][3]	1551-44-6[4]
Molecular Formula	C5H8O3[5]	C6H10O3	C8H14O3[2]	C10H18O2
Molecular Weight	116.12 g/mol	130.14 g/mol	158.20 g/mol	170.25 g/mol
Physical State	Liquid[1][5]	Liquid	Liquid	Liquid[4]
Boiling Point	169-170 °C[1]	181 °C	190 °C	200-202 °C
Flash Point	67 °C[1]	71 °C	78 °C	77 °C[4]
Specific Gravity	1.077[1]	1.028	0.969	0.934

Table 2: GHS Hazard Classifications of Analogous Compounds

Compound	GHS Pictograms	Signal Word	Hazard Statements
Methyl 3-oxobutanoate	Warning	H227 (Combustible liquid), H318 (Causes serious eye damage)	
Ethyl 3-oxobutanoate	Warning	H315 (Causes skin irritation), H319 (Causes serious eye irritation), H335 (May cause respiratory irritation)[6]	
tert-Butyl 3-oxobutanoate	Warning	H227 (Combustible liquid)[2]	
Ethyl 2-ethyl-3-oxobutanoate	Warning	H227 (Combustible liquid), H315 (Causes skin irritation), H319 (Causes serious eye irritation), H335 (May cause respiratory irritation)[7]	

Based on these analogs, **Cycloheptyl 3-oxobutanoate** is anticipated to be a combustible liquid. It may cause skin and eye irritation, and potentially respiratory irritation.

Experimental Protocols: A Generalized Framework for Safety Assessment of a New Chemical Entity

In the absence of specific experimental data for **Cycloheptyl 3-oxobutanoate**, a generalized workflow for assessing the safety of a new chemical entity is presented. This protocol is intended to serve as a template for researchers to adapt based on their specific institutional guidelines and regulatory requirements.

Objective: To systematically evaluate the potential hazards of a new chemical compound.

Materials:

- The new chemical entity (e.g., **Cycloheptyl 3-oxobutanoate**)
- Appropriate Personal Protective Equipment (PPE): safety goggles, lab coat, chemical-resistant gloves (material to be determined based on initial assessment)
- Standard laboratory equipment for physicochemical property determination
- In vitro and/or in silico toxicology testing platforms

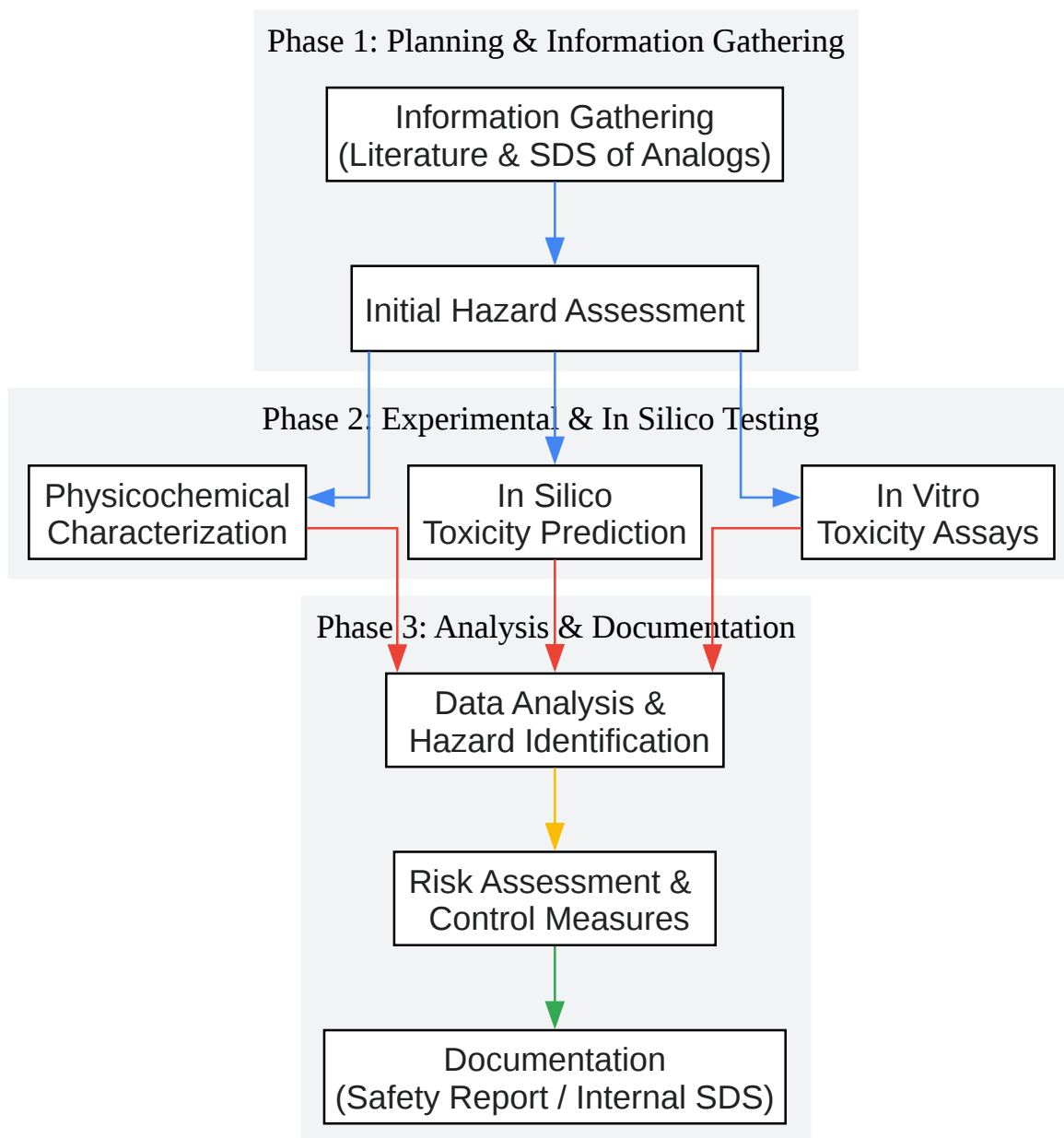
Methodology:

- Information Gathering:
 - Conduct a thorough literature search for the new chemical and its structural analogs.[\[8\]](#)[\[9\]](#)
 - Review Safety Data Sheets (SDS) of structurally related compounds to anticipate potential hazards.[\[9\]](#)[\[10\]](#)
- Physicochemical Characterization:
 - Determine key physical and chemical properties such as melting point, boiling point, flash point, and solubility.
- In Silico Toxicity Prediction:
 - Utilize Quantitative Structure-Activity Relationship (QSAR) models and other computational tools to predict potential toxicological endpoints, including mutagenicity, carcinogenicity, and reproductive toxicity.
- In Vitro Toxicity Assessment:
 - Cytotoxicity: Perform assays using relevant cell lines to determine the concentration at which the compound induces cell death.
 - Genotoxicity: Conduct assays such as the Ames test to assess the mutagenic potential of the compound.

- Skin and Eye Irritation/Corrosion: Utilize reconstructed human epidermis and cornea models to evaluate the potential for skin and eye irritation or corrosion.
- Data Analysis and Risk Assessment:
 - Analyze the data from all assessments to identify and characterize potential hazards.
 - Determine the appropriate hazard classifications according to the Globally Harmonized System (GHS).
 - Establish safe handling procedures, required PPE, and emergency protocols based on the risk assessment.^[8]
- Documentation:
 - Compile all findings into a comprehensive safety report or internal SDS.

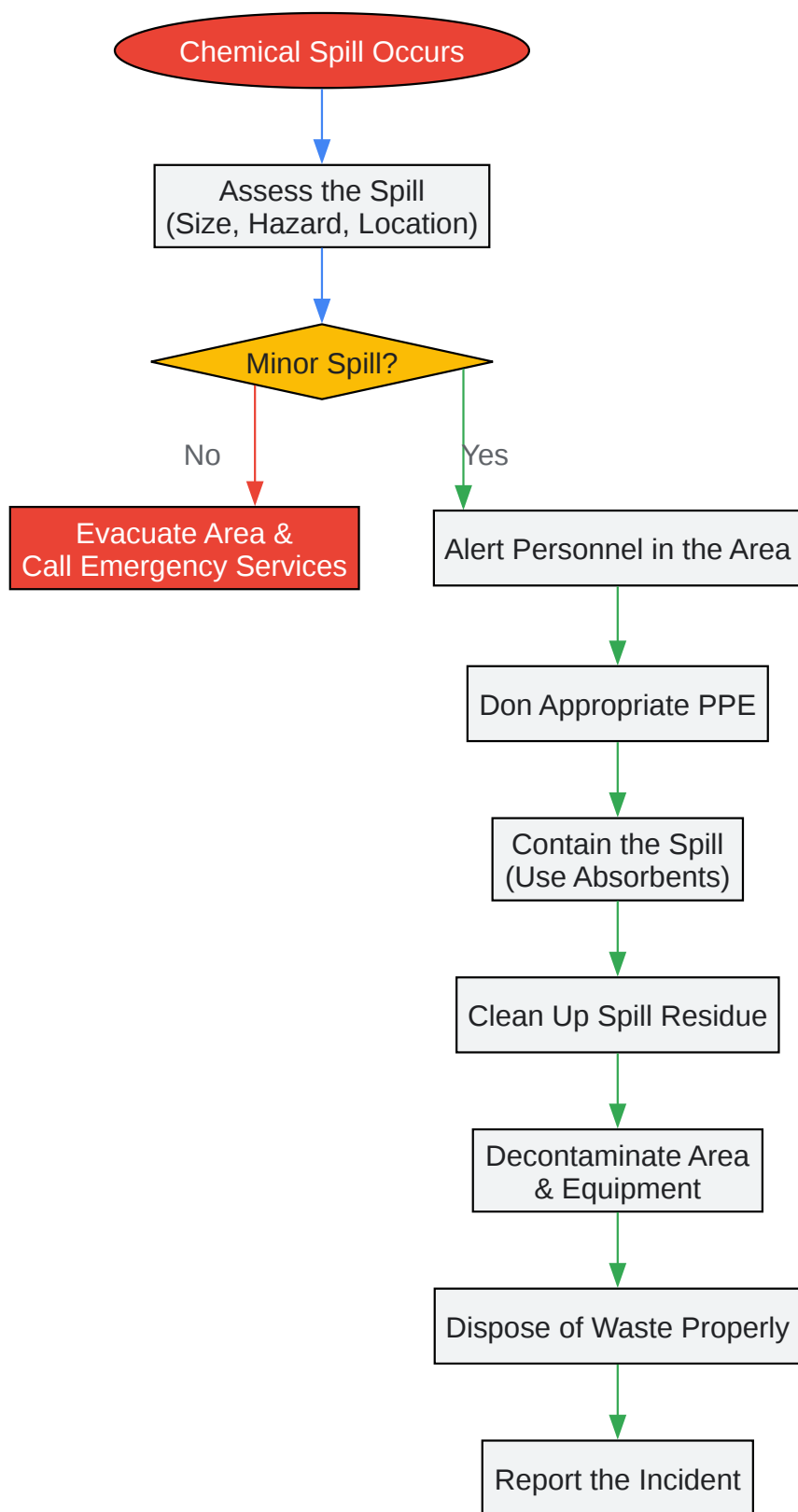
Visualizing Workflows and Logical Relationships

To further aid in the understanding of safety protocols, the following diagrams, created using the DOT language, illustrate key workflows.



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Caption: Workflow for Chemical Safety Assessment.



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References

- 1. fishersci.com [fishersci.com]
- 2. jubilantingrevia.com [jubilantingrevia.com]
- 3. fishersci.com [fishersci.com]
- 4. fishersci.com [fishersci.com]
- 5. cymitquimica.com [cymitquimica.com]
- 6. chemicalbook.com [chemicalbook.com]
- 7. static.cymitquimica.com [static.cymitquimica.com]
- 8. Steps to Completing a Chemical Assessment [iprotectu.com]
- 9. sbnsoftware.com [sbnsoftware.com]
- 10. sbnsoftware.com [sbnsoftware.com]
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